

Personal protective equipment for handling 2,6-Dibromo-4-nitroaniline

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Compound of Interest

Compound Name: 2,6-Dibromo-4-nitroaniline

Cat. No.: B165464

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Essential Safety and Handling Guide for 2,6-Dibromo-4-nitroaniline

This guide provides critical safety and logistical information for the handling and disposal of **2,6-Dibromo-4-nitroaniline**, tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is essential for ensuring laboratory safety.

Chemical Identifier and Hazard Summary

| Identifier | Value |
|-----------------------|---|
| Chemical Name | 2,6-Dibromo-4-nitroaniline |
| CAS Number | 827-94-1 |
| Molecular Formula | C ₆ H ₄ Br ₂ N ₂ O ₂ |
| Signal Word | Warning |
| GHS Hazard Statements | H302, H312, H332, H315, H319 |

Hazard Classifications

[\[1\]](#)[\[2\]](#)[\[3\]](#)

| Hazard Class | Category | Description |
|---|----------|--|
| Acute Toxicity, Oral | 4 | Harmful if swallowed [1] [2] [3] [4] |
| Acute Toxicity, Dermal | 4 | Harmful in contact with skin [1] [2] [3] [4] |
| Acute Toxicity, Inhalation | 4 | Harmful if inhaled [1] [3] [4] [5] |
| Skin Corrosion/Irritation | 2 | Causes skin irritation [2] [3] [6] [7] |
| Serious Eye Damage/Eye Irritation | 2 | Causes serious eye irritation [3] [7] |
| Specific Target Organ Toxicity (Single) | 3 | May cause respiratory irritation [7] |

Personal Protective Equipment (PPE)

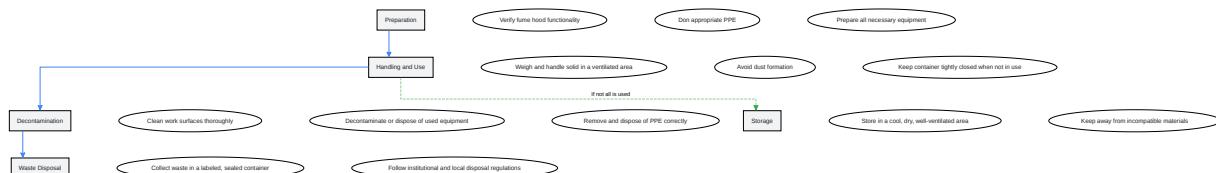
The following personal protective equipment is mandatory when handling **2,6-Dibromo-4-nitroaniline** to minimize exposure and ensure personal safety.

Recommended Personal Protective Equipment[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

| Protection Type | Specification | Rationale |
|-----------------|--|---|
| Eye Protection | Chemical safety goggles or eyeglasses with side shields (compliant with OSHA 29 CFR 1910.133 or EN166)[6][8] | Protects against dust particles and potential splashes, preventing eye irritation[6]. |
| Hand Protection | Appropriate protective gloves (e.g., nitrile rubber)[1][6] | Prevents skin contact, as the substance is harmful upon dermal absorption[2][5]. |
| Body Protection | Protective clothing to prevent skin exposure (e.g., lab coat, coveralls)[5][6] | Minimizes the risk of skin contact and contamination of personal clothing[6]. |
| Respiratory | NIOSH or European Standard EN 149 approved respirator (e.g., N95 dust mask)[1][6] | Protects against inhalation of harmful dust particles, especially in poorly ventilated areas. |

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **2,6-Dibromo-4-nitroaniline** is crucial. The following workflow outlines the procedural steps from preparation to post-handling.



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Figure 1: Workflow for Safe Handling of **2,6-Dibromo-4-nitroaniline**.

Experimental Protocols

1. Preparation:

- Ensure a chemical fume hood is operational and available.
- Verify that an eyewash station and safety shower are accessible.[\[7\]](#)
- Don all required PPE as specified in the table above.
- Assemble all necessary laboratory equipment (e.g., glassware, spatulas, weighing paper) within the fume hood to minimize movement of the chemical.

2. Handling:

- Conduct all manipulations of **2,6-Dibromo-4-nitroaniline** within a chemical fume hood to ensure adequate ventilation.[5][6]
- When weighing, use a draft shield or perform the task in a low-flow area of the hood to prevent the fine powder from becoming airborne.
- Handle the substance carefully to avoid the formation of dust.[5][8]
- Keep the container tightly closed when not in use.[5][6][7]
- Avoid contact with skin and eyes.[5][6]
- Do not eat, drink, or smoke in the handling area.[5]

3. Post-Handling and Decontamination:

- Thoroughly wash hands and any exposed skin with soap and water after handling.[5][6]
- Clean all work surfaces and equipment that may have come into contact with the chemical.
- Remove contaminated clothing and launder it before reuse.[5]
- Properly remove and dispose of gloves and other disposable PPE in a designated waste container.

Disposal Plan

The disposal of **2,6-Dibromo-4-nitroaniline** and its containers must be managed as hazardous waste.

Step-by-Step Disposal Protocol

- Waste Collection:
 - Collect all waste material, including unused product and contaminated disposable items (e.g., gloves, weighing paper), in a designated and clearly labeled hazardous waste container.

- Ensure the waste container is compatible with the chemical and is kept securely closed.
- Labeling:
 - Label the waste container with "Hazardous Waste" and the full chemical name: "**2,6-Dibromo-4-nitroaniline**".
 - Include the date of waste accumulation.
- Storage of Waste:
 - Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Final Disposal:
 - Dispose of the contents and the container in accordance with all local, regional, and national hazardous waste regulations.[3][5]
 - It is recommended to entrust the disposal to a licensed and qualified waste disposal company.[3]
 - Do not empty into drains.[8]

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